

# ammonium nonanoate postemergence herbicide protocols

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## Compound Focus: Ammonium nonanoate

CAS No.: 63718-65-0

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## Ammonium Nonanoate: Chemical and Safety Profile

**Ammonium nonanoate** ( $C_9H_{21}NO_2$ ), also known as ammonium pelargonate, is a fatty acid salt herbicide derived from natural sources like pelargonic acid and ammonia [1] [2]. It is a contact herbicide that disrupts plant cell membranes, causing rapid desiccation and plant cell death [3] [2]. It is non-systemic and has no soil residual activity or root uptake [3].

Key properties and safety data are summarized in the table below.

Property	Details
Chemical Formula	$C_9H_{21}NO_2$ [2]
Molecular Mass	175.27 g/mol [2]
Solubility in Water	Miscible [2]
Soil DT <sub>50</sub> (Typical)	1.0 day (Non-persistent) [2]
Mammalian Acute Oral LD <sub>50</sub>	> 2000 mg/kg (Rat, Low toxicity) [2]

Property	Details
Avian Acute LD <sub>50</sub>	> 2150 mg/kg ( <i>Colinus virginianus</i> , Low toxicity) [2]
Required PPE	Coveralls, chemical-resistant gloves (barrier laminate, nitrile, neoprene), chemical-resistant footwear plus socks, protective eyewear [3]
REI (Restricted Entry Interval)	12 hours [3]

## Application Protocols and Efficacy Data

**Ammonium nonanoate** is a non-selective, contact-only herbicide with no soil residual activity [3] [2]. Its efficacy depends on thorough spray coverage and application to young, succulent weeds [3].

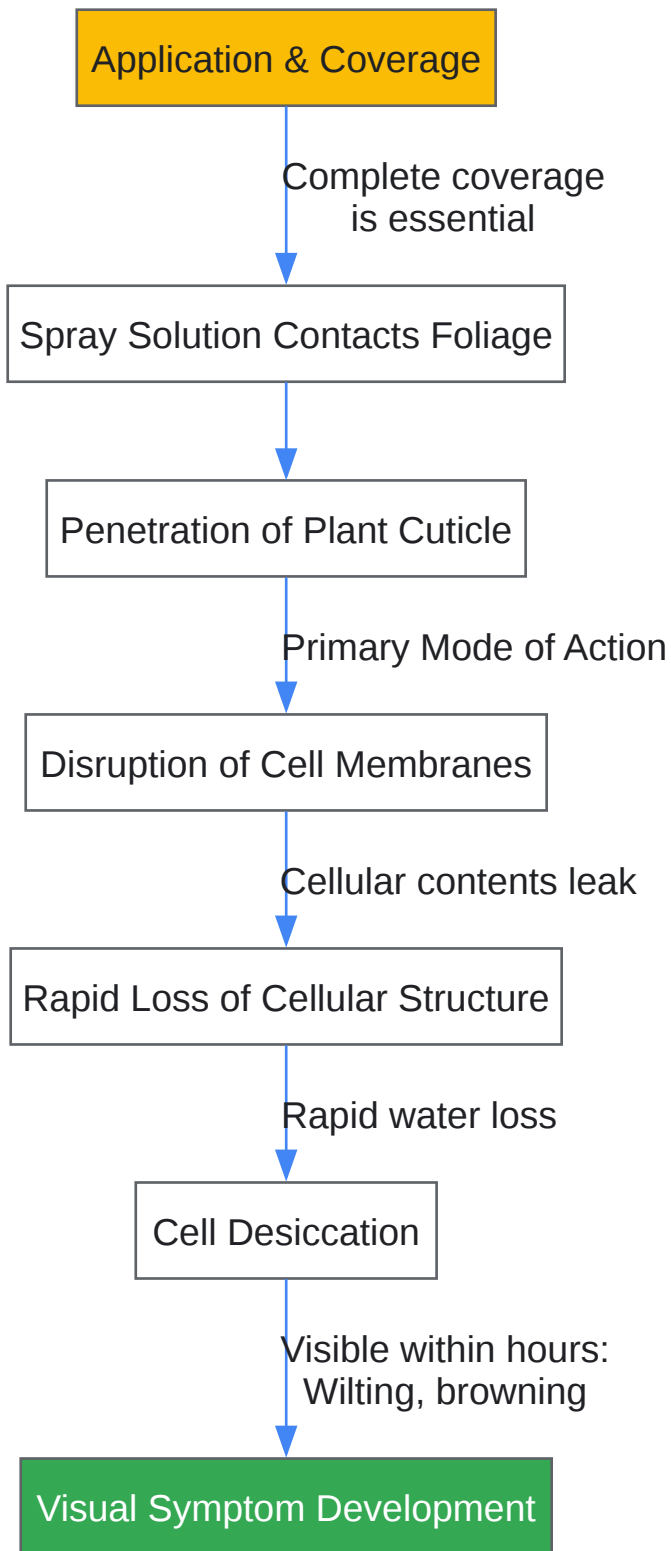
### Application Specifications and Weed Control Spectrum

Parameter	Specifications
Formulations	4.2 L, 3.3 L (e.g., Scythe, Axxe) [3]
Application Type	Directed spray, spot treatment [3]
Typical Use Sites	Greenhouse floors & under benches, landscape beds, around containers, hardscapes (walks, driveways) [3] [4]
Spot Treatment Rate (v/v in water)	3-10% (4.2L form.) / 6-15% (3.3L form.) [3]
Optimal Environmental Conditions	Warm, dry weather for most rapid results [3]
Key Weeds Controlled	Small, seedling broadleaf weeds; also moss, algae, grasses, vines [3] [2]
Key Weeds Not Controlled	Older annual and perennial weeds (foliage necroses, stems survive); weaker on grasses [3]

Parameter	Specifications
OMRI Listed	Yes, approved for organic production systems [1]

## Experimental Workflow and Mode of Action

For researchers designing efficacy trials, the following diagram outlines the critical steps from application to symptom development, which occurs on a scale of minutes to hours.



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## Research Considerations and Best Practices

- **Integration in Resistance Management:** As a contact herbicide with a physical mode of action (cell membrane disruption), **ammonium nonanoate** is not classified under the HRAC/WSSA numbering system [3] [2]. This makes it a valuable tool for managing herbicide-resistant weeds, as it presents no risk of cross-resistance with systemic herbicides [5] [6].
- **Application Methodology: Thorough wetting and complete spray coverage are essential** for control, as it is a contact-only herbicide [3]. Apply using handheld, backpack, or boom sprayers; avoid hose-end sprayers to ensure accuracy [3] [1]. Repeat applications are necessary for re-growth and perennial weeds, as the product does not translocate to roots [3] [1].
- **Experimental Design:** When planning trials, account for its rapid degradation (soil DT<sub>50</sub> of ~1 day) and lack of residual activity [2]. Assessments of long-term control must factor in the potential for weed regrowth.

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